

Navigating the Safe Handling and Disposal of TR-14035

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Compound of Interest

Compound Name: TR-14035

Cat. No.: B1682992

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TR-14035 is a dual $\alpha 4\beta 7/\alpha 4\beta 1$ integrin antagonist investigated for its potential role in inflammation and autoimmune diseases.[1] As with any chemical compound in a research and development setting, adherence to strict safety protocols is paramount to ensure the well-being of laboratory personnel and to maintain experimental integrity. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **TR-14035**.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **TR-14035** to minimize exposure and ensure personal safety.

Equipment Type	Specification	Purpose
Eye Protection	Safety glasses with side-shields or goggles	Protects eyes from splashes or dust.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber)	Prevents skin contact with the compound.
Skin and Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.

Health and Safety Precautions

Following these precautionary statements is crucial for the safe handling of **TR-14035**.

Precautionary Code	Statement
P264	Wash skin thoroughly after handling.[2]
P270	Do not eat, drink or smoke when using this product.[2][3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]

Operational Workflow for Handling TR-14035

This section provides a step-by-step guide for the safe handling of **TR-14035** in a laboratory setting.

Preparation and Planning

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **TR-14035**. [2][4][5][6]
- Designate a Workspace: All work with **TR-14035** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Assemble PPE: Ensure all required personal protective equipment is readily available and in good condition.

Handling the Compound

- Personal Hygiene: Avoid direct contact with the compound. After handling, wash hands and any exposed skin thoroughly. [2][3]
- Avoid Ingestion and Inhalation: Do not eat, drink, or smoke in the designated workspace. [2][3] Use only in a well-ventilated area or outdoors. [3]
- Prevent Contamination: Contaminated work clothing should not be allowed out of the workplace. [3]

Spill and Emergency Procedures

- **Minor Spills:** For small spills, carefully wipe up the material with an absorbent pad, ensuring to wear appropriate PPE. Place the waste in a sealed container for proper disposal.
- **Major Spills:** In the event of a larger spill, evacuate the area and follow your institution's emergency procedures.
- **First Aid - Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **First Aid - Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.

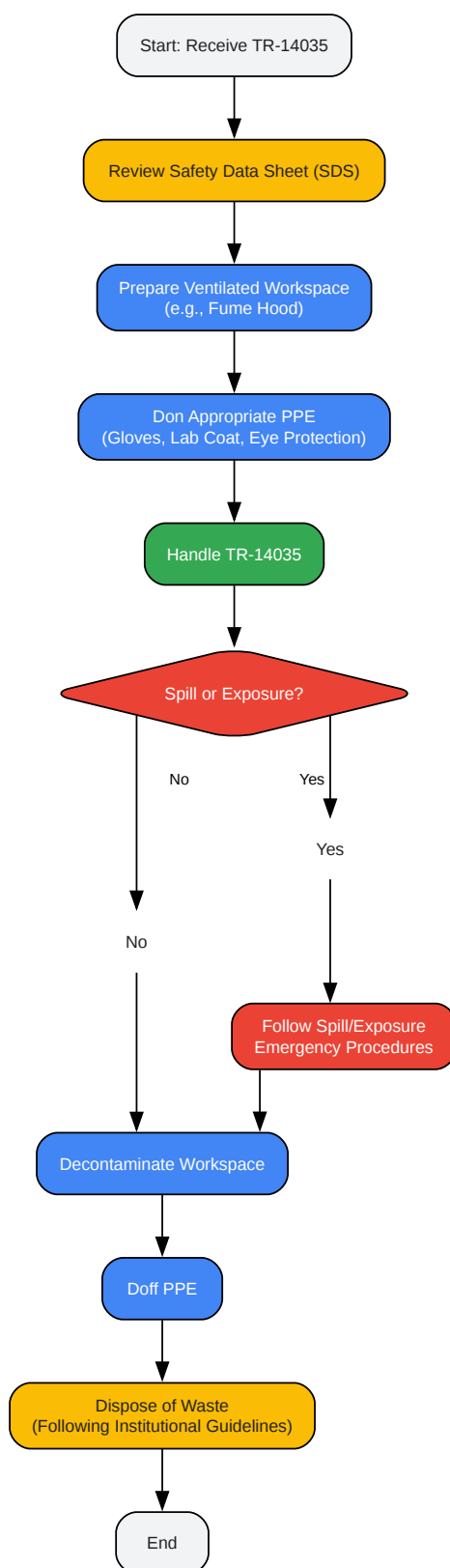
Disposal Plan

Proper disposal of **TR-14035** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** All waste materials, including unused **TR-14035**, contaminated gloves, absorbent pads, and empty containers, should be collected in a designated, properly labeled, and sealed hazardous waste container.
- **Regulatory Compliance:** Dispose of all waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.
- **Environmental Precaution:** Avoid release to the environment.^[3]

Visual Workflow for TR-14035 Handling

The following diagram illustrates the key steps and decision points in the safe handling and disposal workflow for **TR-14035**.



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Caption: Workflow for the safe handling and disposal of **TR-14035**.

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References

- 1. researchgate.net [researchgate.net]
- 2. TR-14035|232271-19-1|MSDS [dcchemicals.com]
- 3. TR-14035 | $\alpha 4\beta 7/\alpha 4\beta 1$ Antagonist | AmBeed.com [ambeed.com]
- 4. selleck.cn [selleck.cn]
- 5. abmole.com [abmole.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
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